

# FMF-04-159-2 solubility and preparation in DMSO

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## Compound of Interest

Compound Name: FMF-04-159-2

Cat. No.: B8087075

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## FMF-04-159-2 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information on the solubility and preparation of **FMF-04-159-2** in DMSO. Below you will find frequently asked questions, troubleshooting guides, and detailed experimental protocols to facilitate your research.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **FMF-04-159-2**?

A1: The recommended solvent for preparing stock solutions of **FMF-04-159-2** is Dimethyl Sulfoxide (DMSO).<sup>[1][2]</sup>

Q2: What is the maximum solubility of **FMF-04-159-2** in DMSO?

A2: The solubility of **FMF-04-159-2** in DMSO is high, with different suppliers reporting various maximum concentrations. It is soluble at concentrations up to 250 mg/mL (366.03 mM) and 68.3 mg/mL (100 mM).<sup>[2][3]</sup> For most applications, a stock solution of 10 mM in DMSO is commonly used.<sup>[4]</sup>

Q3: How should I prepare a stock solution of **FMF-04-159-2** in DMSO?

A3: To prepare a stock solution, dissolve **FMF-04-159-2** powder in newly opened, anhydrous DMSO to the desired concentration.<sup>[3]</sup> It is crucial to use fresh DMSO as it is hygroscopic, and

absorbed water can affect the compound's solubility and stability.<sup>[3]</sup> If precipitation occurs, gentle warming and/or sonication can be used to aid dissolution.<sup>[3]</sup>

Q4: How should I store the **FMF-04-159-2** stock solution in DMSO?

A4: Once prepared, the stock solution should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles.<sup>[3][5]</sup> Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).<sup>[3]</sup>

Q5: Is **FMF-04-159-2** stable in DMSO?

A5: **FMF-04-159-2** is stable in DMSO when stored properly. Studies on compound stability in DMSO indicate that many compounds are stable for extended periods when stored at low temperatures and protected from moisture.<sup>[6]</sup> Avoiding multiple freeze-thaw cycles by aliquoting the stock solution is a key practice to maintain the compound's integrity.<sup>[3][5]</sup>

## Troubleshooting Guide

Issue	Possible Cause	Solution
Compound will not dissolve completely in DMSO.	1. The concentration is too high. 2. The DMSO has absorbed water (hygroscopic). 3. The compound requires assistance to dissolve.	1. Try diluting the solution to a lower concentration. 2. Use a fresh, unopened bottle of anhydrous DMSO. 3. Gently warm the solution and/or use an ultrasonic bath to aid dissolution.
Precipitate forms after the stock solution is prepared.	The solution may be supersaturated or has been stored improperly.	1. Gently warm the solution and vortex to redissolve the precipitate before use. 2. Ensure the stock solution is stored correctly at -20°C or -80°C in tightly sealed vials.
Inconsistent experimental results.	1. The stock solution was subjected to multiple freeze-thaw cycles. 2. The final concentration of DMSO in the cell culture medium is too high.	1. Always aliquot the stock solution after preparation to avoid repeated freezing and thawing. 2. Ensure the final concentration of DMSO in your experimental setup is low (typically <0.5%) to avoid solvent-induced toxicity.

## Quantitative Data Summary

The solubility of **FMF-04-159-2** in DMSO can vary slightly between suppliers. The following table summarizes the reported solubility data.

Supplier	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
MedchemExpress	250	366.03
Tocris Bioscience	68.3	100
Probechem	-	10

Note: The molecular weight of **FMF-04-159-2** is approximately 683.0 g/mol .[\[1\]](#)[\[2\]](#)

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM **FMF-04-159-2** Stock Solution in DMSO

Materials:

- **FMF-04-159-2** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, you will need 0.683 mg of **FMF-04-159-2** (Mass = 10 mmol/L \* 1 mL \* 683.0 g/mol ).
- Weigh the compound: Carefully weigh out the calculated mass of **FMF-04-159-2** powder and place it in a sterile microcentrifuge tube.
- Add DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **FMF-04-159-2** powder.
- Dissolve the compound: Vortex the tube until the compound is completely dissolved. If necessary, gently warm the tube or place it in an ultrasonic bath for a few minutes to aid dissolution.[\[3\]](#)
- Aliquot and store: Once the compound is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C.[\[3\]](#)[\[5\]](#)

## Protocol 2: Preparing Working Solutions for Cell-Based Assays

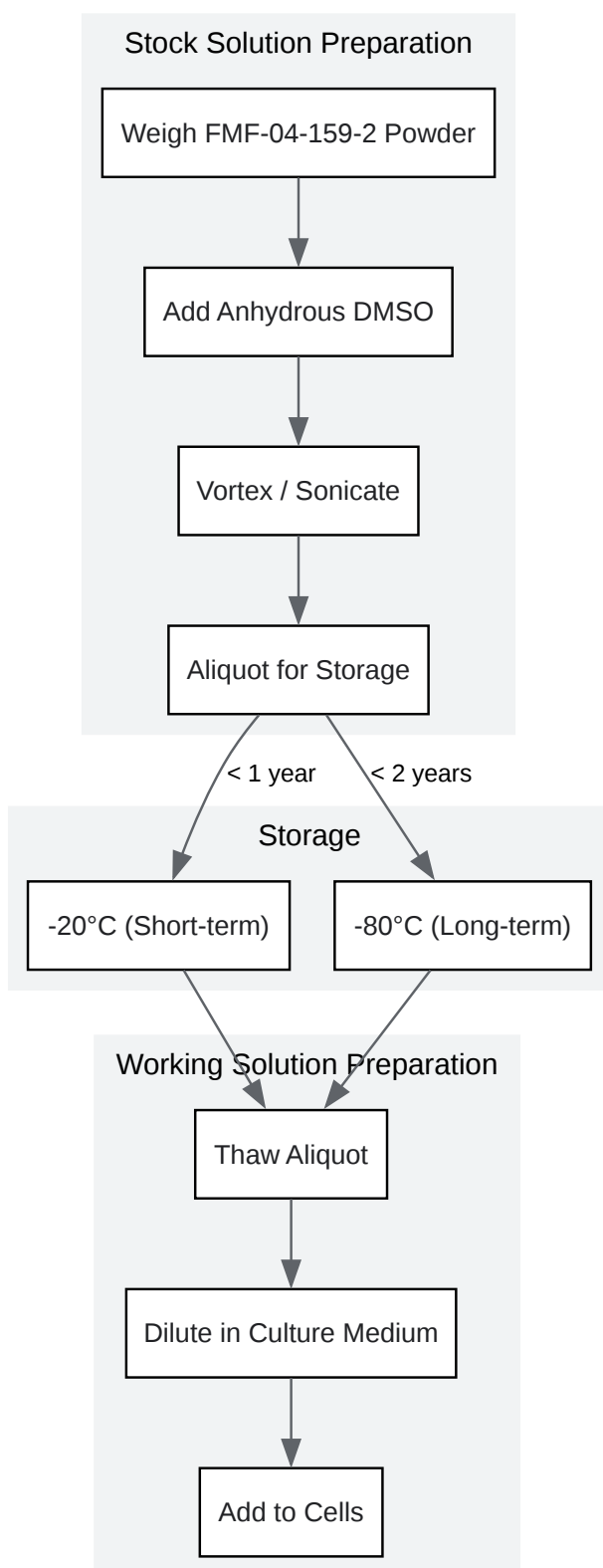
Materials:

- 10 mM **FMF-04-159-2** stock solution in DMSO
- Appropriate cell culture medium

Procedure:

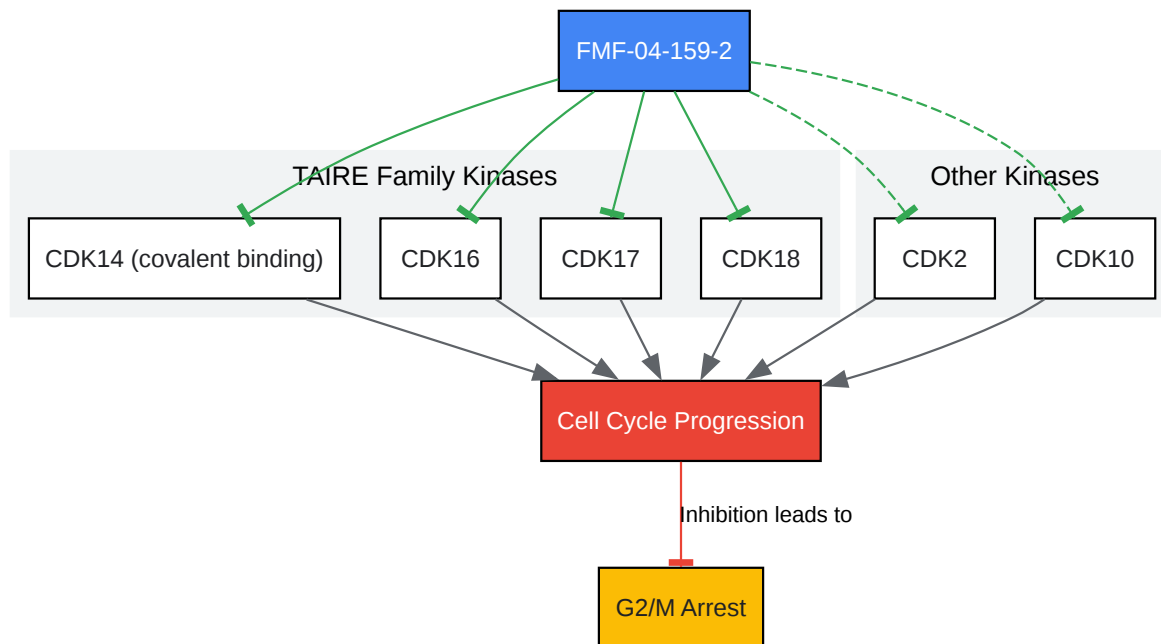
- Determine the final desired concentration: For example, if the final desired concentration in your cell culture is 1  $\mu$ M.
- Perform serial dilutions:
  - It is recommended to perform serial dilutions to avoid precipitation and ensure accuracy.
  - For a 1:1000 dilution to get 1  $\mu$ M from a 10 mM stock, you can add 1  $\mu$ L of the 10 mM stock solution to 999  $\mu$ L of cell culture medium.
  - To ensure the final DMSO concentration is low, a two-step dilution is often preferred. For instance, first dilute the 10 mM stock 1:100 in media to get a 100  $\mu$ M intermediate solution. Then, dilute this intermediate solution 1:100 in your final culture volume.
- Mix thoroughly: Gently mix the working solution by pipetting up and down before adding it to your cells.
- DMSO control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without the compound.<sup>[5]</sup>

## Visualizations



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Caption: Workflow for the preparation and storage of **FMF-04-159-2** solutions.



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Caption: Simplified signaling pathway of **FMF-04-159-2** action.

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## References

- 1. caymanchem.com [caymanchem.com]
- 2. FMF-04-159-2 | CDK5 Subfamily | Tocris Bioscience [tocris.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. FMF-04-159-2 | 2364489-81-4 Probechem Biochemicals [probechem.com]
- 5. medchemexpress.cn [medchemexpress.cn]
- 6. Studies on repository compound stability in DMSO under various conditions - PubMed [pubmed.ncbi.nlm.nih.gov]

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